

# An In-depth Technical Guide to the Thermodynamic Properties of N,N-Diethylacetamide

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## Compound of Interest

Compound Name: *N,N-Diethylacetamide*

Cat. No.: *B146632*

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the core thermodynamic properties of **N,N-Diethylacetamide** (DEA). The information is compiled from various sources to assist researchers, scientists, and professionals in drug development in understanding and utilizing this compound effectively.

## Physical and Chemical Properties

**N,N-Diethylacetamide** is a colorless to slightly yellow liquid at room temperature with a faint odor.<sup>[1][2]</sup> It is a versatile aprotic solvent used in various chemical syntheses, including pharmaceuticals and agrochemicals.<sup>[2][3]</sup>

Table 1: General and Physical Properties of **N,N-Diethylacetamide**

Property	Value	Source(s)
Chemical Formula	C <sub>6</sub> H <sub>13</sub> NO	[2][4]
Molecular Weight	115.17 g/mol	[3][5]
CAS Number	685-91-6	[4][5][6]
Appearance	Colorless to slightly yellow liquid	[1][2][3]
Boiling Point	182-186 °C at 1013 hPa	[2][5][6][7][8]
185.5 °C	[1]	
Melting Point	< 20 °C	[1][2]
-38 °C	[3]	
Flash Point	76 °C (closed cup)	[5][6][7]
70.6 °C (closed cup)	[3]	
70 °C	[2]	
170 °F	[1]	
Solubility	Soluble in water, alcohol, ether, acetone, and benzene. [1] Miscible with water and most organic solvents.[3]	[1][3][8]
53.5 g/l in water	[4]	
Refractive Index	1.4374 at 17.4 °C	[1]
1.438-1.440	[2]	
n <sub>20</sub> /D 1.440	[7]	
1.44	[8]	

## Thermodynamic Data

The following tables summarize key thermodynamic parameters for **N,N-Diethylacetamide**. The data is critical for understanding the compound's behavior under various temperature and pressure conditions.

Table 2: Density of **N,N-Diethylacetamide**

Temperature (°C)	Density (g/cm <sup>3</sup> )	Source(s)
17	0.9130	[1]
20	0.91	[5][6]
25	0.925	[3][7]

Table 3: Vapor Pressure of **N,N-Diethylacetamide**

Temperature (°C)	Vapor Pressure	Source(s)
25	1.2 hPa	[4][5][6]
35	2 mmHg	[1][2]
Not Specified	0.89 mmHg	[1]

Table 4: Other Thermodynamic Properties of **N,N-Diethylacetamide**

Property	Value/Range	Source(s)
Enthalpy of Vaporization (Liquid to Gas)	Data available from 255 K to 681 K (2 experimental data points)	[9][10]
Heat Capacity at Saturation Pressure (Liquid)	Data available from 250 K to 667.38 K	[9]
Heat Capacity at Constant Pressure (Ideal Gas)	Data available from 200 K to 1000 K	[9]
Viscosity (Liquid)	Data available from 270 K to 680 K	[9]
Critical Temperature	Critically evaluated recommendations available	[9]
Critical Pressure	Critically evaluated recommendations available	[9]
Critical Density	Critically evaluated recommendations available	[9]

Note: Specific values for enthalpy of vaporization and heat capacity require access to the full NIST/TRC Web Thermo Tables.

## Experimental Protocols

Detailed experimental protocols for determining the thermodynamic properties of **N,N-Diethylacetamide** are not readily available in the public domain. However, standard methodologies for amides and other organic liquids are applicable.

### 3.1. Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure. A common laboratory method is distillation.

- Apparatus: Distillation flask, condenser, thermometer, heating mantle, and receiving flask.

- Procedure:
  - The **N,N-Diethylacetamide** sample is placed in the distillation flask with boiling chips.
  - The apparatus is assembled, ensuring the thermometer bulb is positioned correctly at the vapor outlet to the condenser.
  - The sample is heated gently.
  - The temperature is recorded when the liquid is boiling, and a steady stream of condensate is collected in the receiving flask. This temperature is the boiling point at the measured atmospheric pressure.

### 3.2. Determination of Heat Capacity by Calorimetry

Heat capacity, a measure of the amount of heat required to raise the temperature of a substance by a certain amount, is typically determined using a calorimeter.

- Apparatus: A differential scanning calorimeter (DSC) or an adiabatic calorimeter.
- Procedure (using DSC):
  - A known mass of **N,N-Diethylacetamide** is hermetically sealed in a sample pan.
  - An empty pan is used as a reference.
  - The sample and reference pans are heated at a constant rate over the desired temperature range.
  - The difference in heat flow required to maintain the sample and reference at the same temperature is measured.
  - This heat flow difference is directly proportional to the heat capacity of the sample.

### 3.3. Synthesis of Amides

**N,N-Diethylacetamide** can be synthesized through the reaction of an acetic acid derivative with diethylamine.<sup>[2]</sup> A general method for amide synthesis involves the direct condensation of

a carboxylic acid and an amine under hydrothermal conditions.<sup>[11]</sup> This process, known as pyrolysis, involves heating the salt formed from the amine and carboxylic acid to drive off water.<sup>[12]</sup>

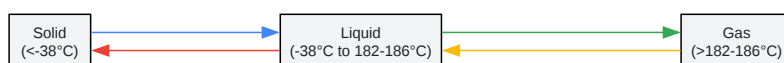
## Visualizations

### 4.1. Phase Transitions of **N,N-Diethylacetamide**

The following diagram illustrates the phase transitions of **N,N-Diethylacetamide** as a function of temperature.

Phase Transitions of N,N-Diethylacetamide

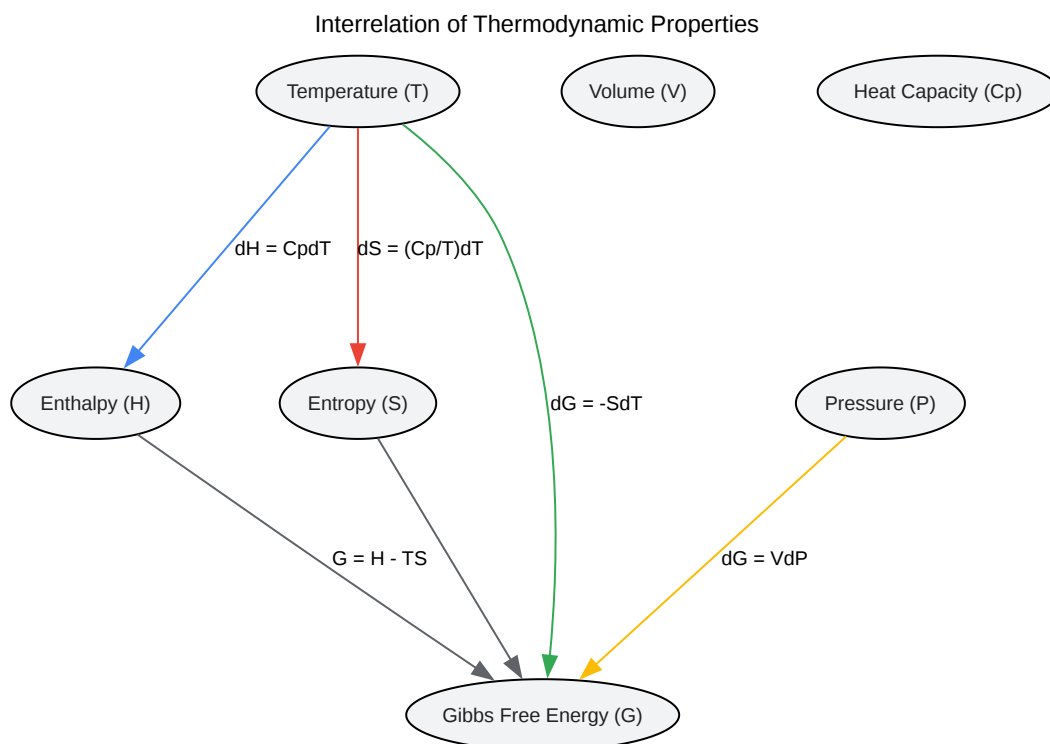
Melting                      Vaporization



## Workflow for Boiling Point Determination







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- To cite this document: BenchChem. [An In-depth Technical Guide to the Thermodynamic Properties of N,N-Diethylacetamide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146632#thermodynamic-properties-of-n-n-diethylacetamide]

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